

Personal protective equipment for handling 3-Formylbenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Formylbenzoic acid

Cat. No.: B110229

[Get Quote](#)

Essential Safety and Handling Guide for 3-Formylbenzoic Acid

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **3-Formylbenzoic acid**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risks.

Hazard Identification and Personal Protective Equipment (PPE)

3-Formylbenzoic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. Ingestion is also a potential route of exposure.^[1] It is crucial to use appropriate personal protective equipment to mitigate these risks.

Hazard Summary

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.[2]
Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.[2]

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses meeting OSHA's 29 CFR 1910.133 or European Standard EN166.[1][3]	Protects against dust particles and chemical splashes that can cause serious eye irritation.[1][2]
Hand Protection	Acid-resistant protective gloves (e.g., PVC, neoprene, or nitrile).[1][4]	Prevents skin contact, which can cause irritation.[1][2]
Skin and Body Protection	Lab coat, coveralls, or other protective clothing to prevent skin exposure.[1][2]	Minimizes the risk of skin contact with the chemical.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator, such as a type N95 dust mask, should be used when workplace conditions warrant it (e.g., handling large quantities, inadequate ventilation).[1]	Protects against inhalation of dust, which can cause respiratory tract irritation.[1]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and regulatory compliance.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a well-ventilated work area, such as a chemical fume hood.[1][2]
 - Verify that an eyewash station and safety shower are readily accessible.[5]
 - Don all required PPE as specified in the table above.

- Handling:
 - Avoid all personal contact with the substance, including inhalation of dust.[2]
 - Minimize dust generation during handling.[1]
 - Keep the container tightly closed when not in use.[1][3]
 - Do not eat, drink, or smoke in the handling area.[2]
 - Wash hands thoroughly with soap and water after handling.[1][2]
- Storage:
 - Store in a tightly sealed, original container.[2]
 - Keep in a cool, dry, and well-ventilated area.[1][3]
 - Store away from incompatible materials such as strong oxidizing agents.[1][3]

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Remove all contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Get medical aid if irritation develops or persists.[1]
- Inhalation: Remove the individual from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[1]

Spill Response

- Evacuate personnel from the immediate area.

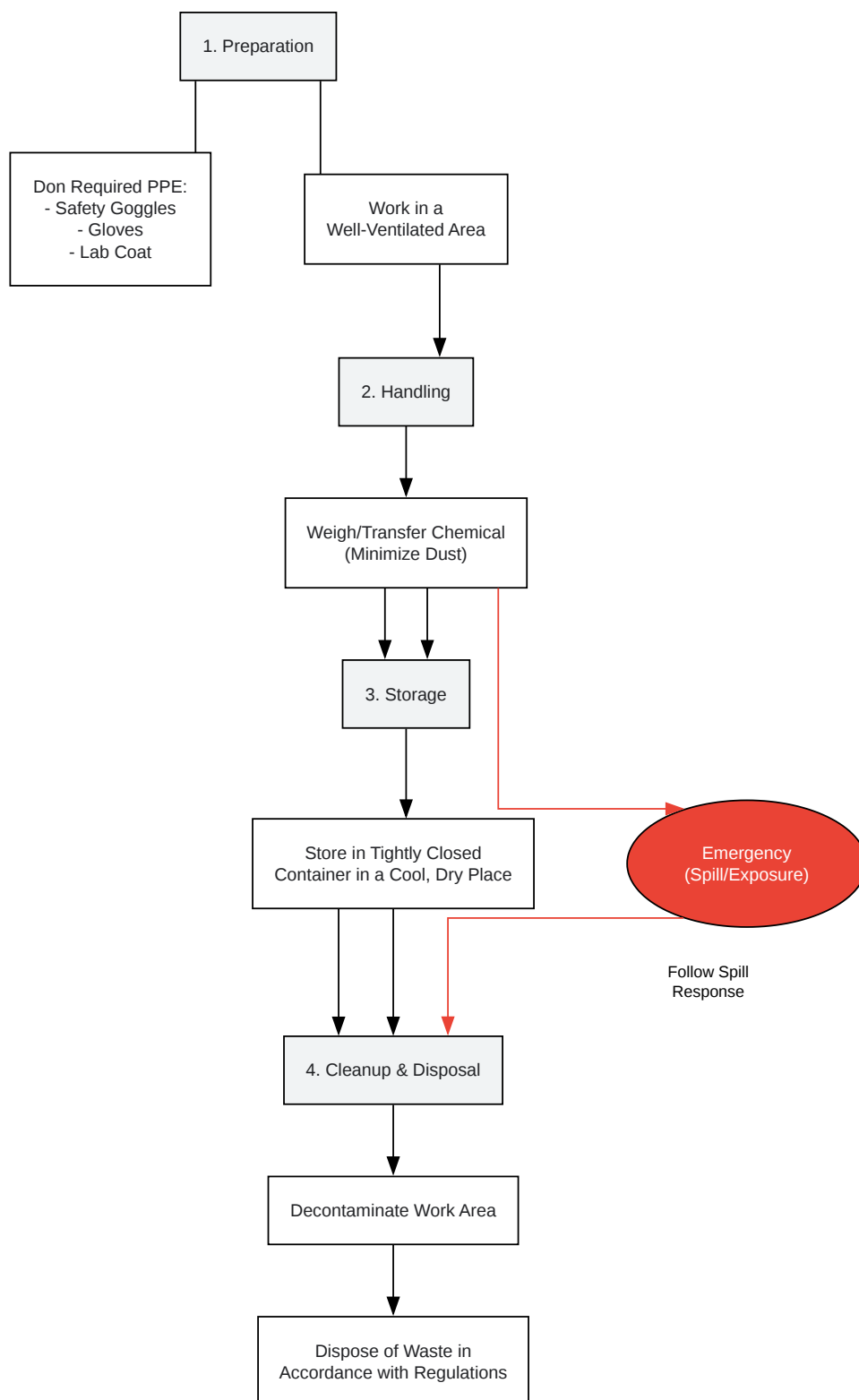
- Ensure proper ventilation.
- Wearing appropriate PPE, sweep up the spilled solid material.[\[1\]](#)
- Avoid generating dust.[\[1\]](#)[\[2\]](#) Use dry clean-up procedures.[\[2\]](#)
- Place the collected material into a clean, dry, labeled, and sealable container for disposal.[\[1\]](#)
[\[2\]](#)
- Wash the spill area with large amounts of water. Prevent runoff from entering drains.[\[2\]](#)

Disposal Plan

- Dispose of waste and contaminated materials in accordance with federal, state, and local regulations.
- Residue should be buried in an authorized landfill.[\[2\]](#)
- Containers may retain chemical hazards even when empty. Puncture containers to prevent re-use and dispose of them in an authorized landfill.[\[2\]](#)
- Do not empty into drains or release into the environment.[\[6\]](#)

Workflow Visualization

The following diagram illustrates the standard operating procedure for handling **3-Formylbenzoic acid**, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **3-Formylbenzoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Formylbenzoic acid(619-21-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. fishersci.com [fishersci.com]
- 4. nodglobal.com [nodglobal.com]
- 5. fishersci.com [fishersci.com]
- 6. chemos.de [chemos.de]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Formylbenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110229#personal-protective-equipment-for-handling-3-formylbenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com